Unveiling the Structure of BDH Succinate Salt: A Spectroscopic Comparison Guide

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Compound of Interest

Compound Name:	*BDH succinate salt*
CAS No.:	*183388-64-9*
Cat. No.:	*B067607*

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For researchers, scientists, and drug development professionals, the precise confirmation of a molecule's structure is a critical step in the journey of therapeutic innovation. This guide provides a comprehensive overview of the spectroscopic data and analytical methodologies used to confirm the structure of (2S,3S,5S)-5-tert-Butyloxycarbonylamino-2-amino-3-hydroxy-1,6-diphenylhexane succinate, commonly known as **BDH succinate salt**. This compound is a key intermediate in the synthesis of the HIV protease inhibitor, Saquinavir.

This guide will delve into the characteristic spectroscopic signatures of **BDH succinate salt** obtained through Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS). Furthermore, it will present detailed experimental protocols for these techniques and offer a comparative look at alternative analytical methods for the characterization of such pharmaceutical intermediates.

Spectroscopic Data for Structural Confirmation

The structural elucidation of **BDH succinate salt** relies on the synergistic interpretation of data from various spectroscopic techniques. Each method provides unique insights into the molecular framework of the compound.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule. For **BDH succinate salt**, both ^{1}H and ^{13}C NMR are instrumental.

^{1}H NMR Spectroscopy: The proton NMR spectrum provides information on the number of different types of protons, their chemical environments, and their proximity to other protons.

^{13}C NMR Spectroscopy: The carbon-13 NMR spectrum reveals the number of non-equivalent carbons and their electronic environments.

Technique	Key Observations for BDH Succinate Salt
^{1}H NMR	Signals corresponding to the aromatic protons of the two phenyl groups, the protons of the hexane backbone, the tert-butoxycarbonyl (Boc) protecting group, and the succinate counter-ion would be expected. The chemical shifts and splitting patterns of the protons on the chiral centers are crucial for confirming the stereochemistry.
^{13}C NMR	Resonances for the carbons of the phenyl rings, the aliphatic carbons of the hexane chain, the carbonyl and tert-butyl carbons of the Boc group, and the carboxylate and methylene carbons of the succinate anion would be observed.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

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Functional Group	Expected Absorption Range (cm^{-1}) for BDH Succinate Salt
O-H (Alcohol)	3500-3200 (broad)
N-H (Amine, Amide)	3500-3300
C-H (Aromatic)	3100-3000
C-H (Aliphatic)	3000-2850
C=O (Carbamate)	~1680
C=O (Carboxylate)	~1550-1610 (asymmetric), ~1400 (symmetric)
C-N	1350-1000
C-O	1300-1000

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, confirming its elemental composition.

Technique	Expected Observation for BDH Succinate Salt
Electrospray Ionization (ESI-MS)	The mass spectrum would be expected to show a prominent ion corresponding to the protonated molecule of the free base, [(2S,3S,5S)-5-tert-Butyloxycarbonylamino-2-amino-3-hydroxy-1,6-diphenylhexane + H]$^+$. The succinate anion may also be observed.

Experimental Protocols

Detailed methodologies are essential for reproducible and reliable results.

NMR Spectroscopy

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- Sample Preparation: Dissolve approximately 5-10 mg of the **BDH succinate salt** in a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or D_2O).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a pulse angle of 30-45 degrees.
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans and a longer relaxation delay may be required compared to ^1H NMR.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

FTIR Spectroscopy

- Sample Preparation: Prepare the sample as a KBr pellet or by using an Attenuated Total Reflectance (ATR) accessory. For a KBr pellet, mix a small amount of the sample with dry KBr powder and press it into a thin, transparent disk.
- Instrumentation: Use a Fourier-Transform Infrared spectrometer.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).
- Data Processing: The resulting interferogram is Fourier-transformed to produce the infrared spectrum.

Mass Spectrometry

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- Instrumentation: Employ a mass spectrometer equipped with an electrospray ionization (ESI) source.

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- Data Acquisition: Infuse the sample solution into the ESI source. Acquire the mass spectrum in positive ion mode to observe the protonated molecule.
- Data Analysis: Analyze the resulting spectrum to determine the mass-to-charge ratio (m/z) of the parent ion and any significant fragment ions.

Alternative Analytical Methods

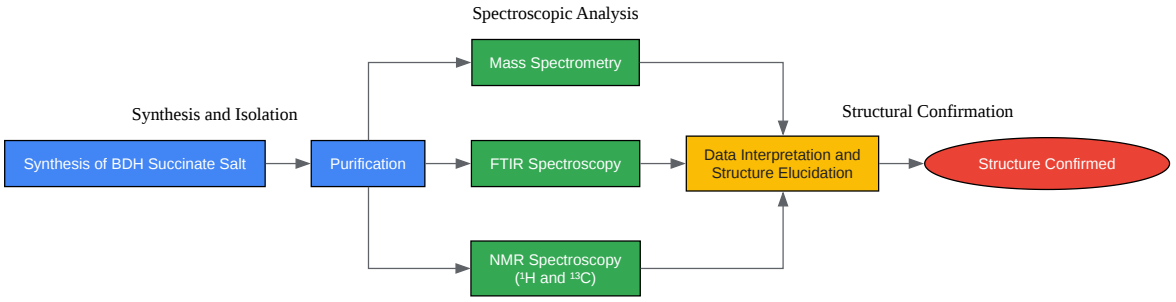
While NMR, FTIR, and MS are the primary tools for structural confirmation, other techniques can provide complementary information.

- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the **BDH succinate salt** and to separate it from any related impurities. A chiral HPLC method can be employed to confirm the stereochemical purity.
- Elemental Analysis: Provides the percentage composition of carbon, hydrogen, and nitrogen, which can be compared to the theoretical values calculated from the molecular formula to confirm the elemental composition.
- X-ray Crystallography: If a suitable single crystal can be grown, X-ray crystallography can provide an unambiguous determination of the three-dimensional structure, including the absolute stereochemistry.

Experimental Workflow for Structural Confirmation

The logical flow of experiments for confirming the structure of **BDH succinate salt** is depicted in the following diagram.

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Figure 1. Workflow for the structural confirmation of **BDH succinate salt**.

In conclusion, the structural confirmation of **BDH succinate salt** is achieved through a multi-faceted analytical approach. The combined data from NMR, FTIR, and Mass Spectrometry provide a detailed and robust characterization of this important pharmaceutical intermediate, ensuring its identity and purity for subsequent use in drug development.

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